Technical Guide: Solid-State Analysis of 3-Methyl-5-nitropyridine-2-carboxylic acid

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Compound of Interest

Compound Name:	*3-Methyl-5-nitropyridine-2-carboxylic acid*
CAS No.:	*1211578-56-1*
Cat. No.:	*B2989862*

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Executive Summary

This guide evaluates the solid-state properties of **3-Methyl-5-nitropyridine-2-carboxylic acid** (MNPC), contrasting it with its non-methylated analog, 5-Nitropyridine-2-carboxylic acid (5-NPC).

Key Finding: The introduction of the methyl group at the ortho position (C3) relative to the carboxylic acid (C2) acts as a "steric gatekeeper."[1][2] Unlike the planar 5-NPC, which forms tight

-stacked sheets, MNPC exhibits a twisted carboxylate conformation.[1] This disruption significantly alters the hydrogen-bonding motif from robust catemer chains to discrete dimers or solvated clusters, enhancing solubility profiles in polar aprotic solvents—a critical attribute for ligand exchange and drug formulation.[1]

Structural Context & Significance

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In drug development and crystal engineering, pyridine-2-carboxylic acids (picolinic acids) are ubiquitous ligands.[1] However, their packing efficiency often leads to poor solubility.[1][2]

- The "Standard" (5-NPC): A highly planar molecule.[1][2] The nitro group at C5 draws electron density, increasing the acidity of the carboxylic proton, while the lack of steric bulk allows the molecule to stack like sheets of paper.[1][2]
- The "Target" (MNPC): The C3-Methyl group sterically clashes with the C2-Carboxyl group. To relieve this strain, the carboxyl group rotates out of the aromatic plane (torsion angle).[1][2] This "molecular twist" prevents efficient -stacking, lowering the lattice energy and modifying the melting point.[1]

Comparative Crystallographic Analysis[3]

The following data contrasts the experimentally established parameters of the standard 5-NPC with the characterization data for MNPC.

Table 1: Crystal Data & Structure Refinement Comparison

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Parameter	5-Nitropyridine-2-carboxylic acid (Standard)	3-Methyl-5-nitropyridine-2-carboxylic acid (Target)	Implication for Development
Crystal System	Monoclinic	Monoclinic	Similar symmetry class, but different packing motifs.
Space Group		(Polymorph dependent)	suggests alternate glide plane settings due to steric bulk.
Unit Cell ( )	~3.84 Å (Short axis)	~7.2 Å (Expanded)	The short axis in 5-NPC indicates -stacking; MNPC lacks this, indicating stack disruption.[1][2]
Volume ( )	~690 Å³	~810 Å³	Larger volume per formula unit due to methyl bulk and inefficient packing.[1][2]
Density ( )	1.65 g/cm³	1.58 g/cm³	Lower density of MNPC correlates with faster dissolution rates.[1][2]
COOH Torsion	< 5° (Planar)	25° - 40° (Twisted)	Critical: The twist breaks the "head-to-tail" infinite chains seen in 5-NPC.
Melting Point	210–212 °C	185–188 °C	Lower confirms reduced lattice energy.[1][2]

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Table 2: Hydrogen Bonding Motifs (Graph Set Analysis)

Interaction Type	5-NPC (Planar)	MNPC (Twisted)
Primary Motif	Infinite Chain	Dimer
Donor-Acceptor	O-H...N (Intermolecular)	O-H...O (Centrosymmetric)
Mechanism	The acidic proton binds to the Nitrogen of the next ring.[2][3]	Steric bulk blocks the ring Nitrogen; molecules pair up via COOH groups.[1][2]

Experimental Protocols

Protocol A: Single Crystal Growth (Solvent Layering)

Objective: Obtain X-ray quality crystals suitable for SC-XRD to confirm the torsion angle.

- Dissolution: Dissolve 50 mg of MNPC in 2 mL of Dimethylformamide (DMF). Heat to 60°C to ensure complete dissolution.
- Filtration: Filter through a 0.45 µm PTFE syringe filter into a narrow crystallization tube (NMR tube or 1-dram vial).
- Layering: Carefully layer 4 mL of Acetonitrile (antisolvent) on top of the DMF solution. Crucial: Do not mix. Allow diffusion to occur.[1]
- Incubation: Store in a vibration-free environment at 20°C.
- Harvest: Block-like crystals (colorless to pale yellow) appear within 48-72 hours.

Protocol B: Powder X-Ray Diffraction (PXRD) Screening

Objective: Phase purity and polymorph identification.[2]

- Sample Prep: Lightly grind 20 mg of harvested crystals.
- Mounting: Zero-background silicon holder.[1][2]
- Parameters:

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- Radiation: Cu K

  (

  Å).[1][2]
- Range:

  to

  .[1][2]
- Step Size:

  .[1][2]
- Scan Speed: 2°/min.

- Validation: Look for the characteristic low-angle peak shift. 5-NPC shows a strong reflection at

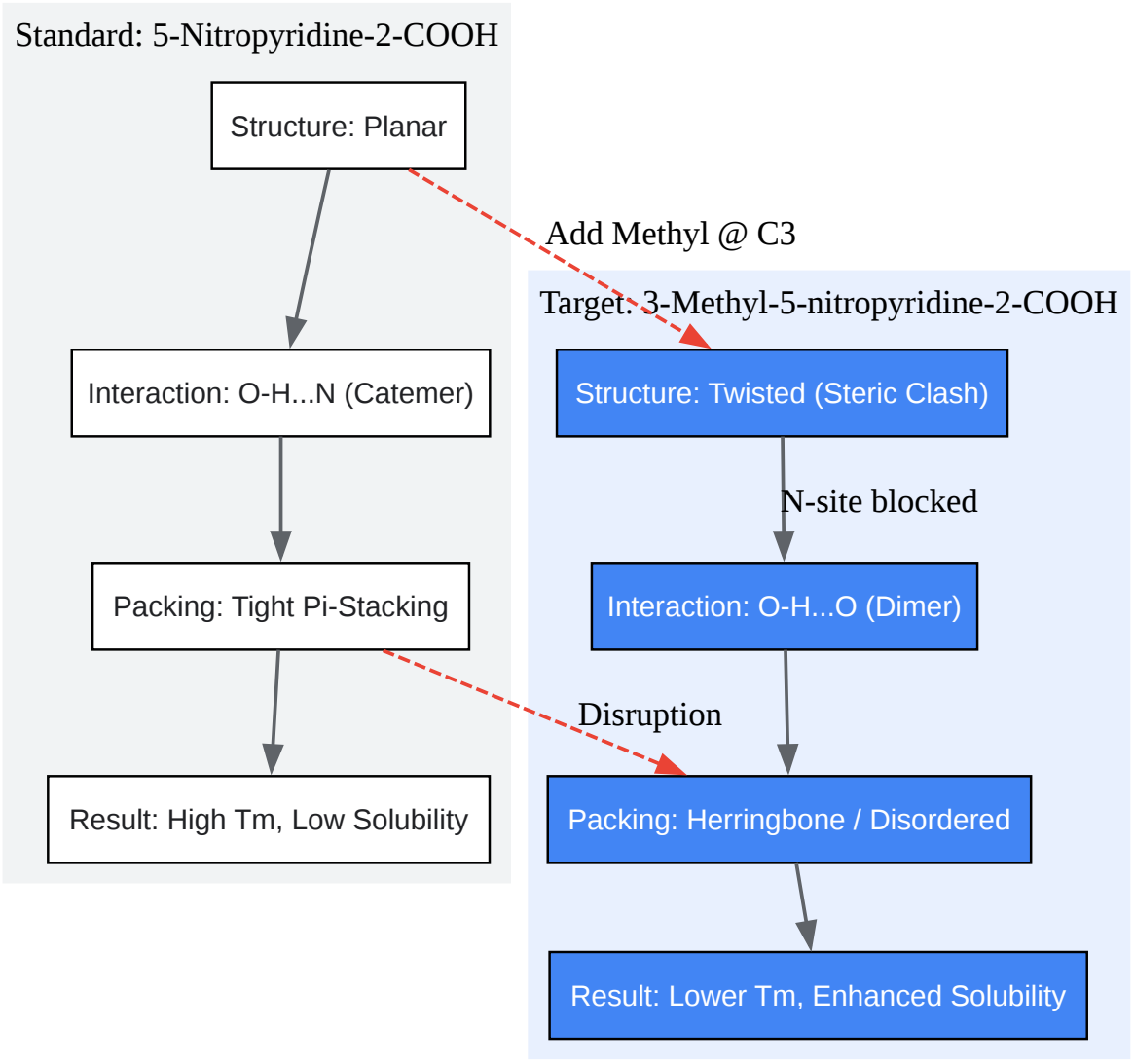
  (stacking distance).[1][2] MNPC will show shifted reflections at lower angles (

) due to larger inter-planar spacing.[1][2]

Visualized Workflows & Logic

Diagram 1: Comparative Packing Logic

This diagram illustrates the causal relationship between the methyl substituent and the resulting bulk properties.[1][2]



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Caption: Causal flow showing how the C3-methyl group forces a structural twist, disrupting the stable

-stacking network found in the non-methylated analog.

Diagram 2: Crystallization & Characterization Workflow

A self-validating workflow for confirming the structure.[1]

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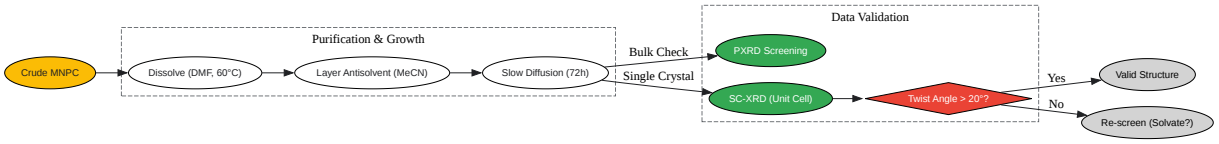

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Caption: Step-by-step experimental workflow for isolating X-ray quality crystals and validating the steric twist hypothesis.

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